

Physicochemical properties of ethyl benzoate for research applications

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Compound of Interest

Compound Name: Ethyl benzoate

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl Benzoate** for Research Applications

Introduction

Ethyl benzoate ($C_9H_{10}O_2$) is an ester formed from the condensation of benzoic acid and ethanol.^[1] It is a colorless liquid with a characteristic sweet, fruity, and slightly medicinal aroma, reminiscent of wintergreen or cherry.^{[1][2]} This compound is found naturally in various fruits like apples, bananas, and cherries and is a key flavor component in cranberries.^[3] In research and industrial settings, **ethyl benzoate** serves as a versatile compound, utilized as a flavoring agent, a component in fragrances and perfumes, and as a solvent in organic synthesis.^{[2][4][5]} Its well-defined physicochemical properties make it a valuable substance for various applications, from food science to drug development. This guide provides a comprehensive overview of its core properties, experimental protocols, and safety information for researchers, scientists, and drug development professionals.

Physicochemical Properties

The physical and chemical characteristics of **ethyl benzoate** are well-documented, providing a solid foundation for its application in research. These properties are summarized in the tables below.

General and Physical Properties

This table outlines the fundamental identification and physical state properties of **ethyl benzoate**.

Property	Value	Source(s)
IUPAC Name	Ethyl benzoate	[6]
Synonyms	Benzoic acid, ethyl ester; Benzoic ether	[4][6]
CAS Number	93-89-0	[3]
Molecular Formula	C ₉ H ₁₀ O ₂	[3][4]
Molecular Weight	150.17 g/mol	[3]
Appearance	Colorless liquid	[1][3][7]
Melting Point	-34 °C	[1][8]
Boiling Point	211-213 °C	[1][9]
Density	1.045 g/mL at 25 °C	[2][8]

Solubility and Partitioning

Ethyl benzoate's solubility is a key factor in its application as a solvent and in extraction processes.

Property	Value	Source(s)
Solubility in Water	0.72 mg/mL (Slightly soluble to insoluble)	[1][6]
Miscibility	Miscible with most organic solvents (e.g., ethanol, ether, chloroform, hexane)	[1][5]
LogP (Octanol/Water)	2.64	[1][6]

Thermodynamic and Safety Properties

This table includes data relevant to the compound's volatility, flammability, and stability.

Property	Value	Source(s)
Vapor Pressure	1 mmHg at 44 °C	[2][8]
Vapor Density	5.17 (vs. air)	[2][8]
Flash Point	88 °C (190.4 °F) - Closed Cup	[10]
Autoignition Temp.	490 °C (914 °F)	[8][10]
Stability	Stable under recommended storage conditions. Combustible.	[2][7][10]
Incompatibilities	Strong oxidizing agents, strong bases	[11]

Optical and Spectroscopic Properties

Spectroscopic data is critical for the identification and quantification of **ethyl benzoate**.

Property	Value	Source(s)
Refractive Index (n _{20/D})	1.504	[2][8]
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 8.0-8.1 (m, 2H), 7.3-7.5 (m, 3H), 4.37 (q, 2H), 1.38 (t, 3H)	[6][12]
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 166.54 (C=O), 132.80, 130.62, 129.57, 128.34 (Aromatic C), 60.90 (-OCH ₂ -), 14.33 (-CH ₃)	[6][13][14]

Experimental Protocols

The following sections detail methodologies for the synthesis and hydrolysis of **ethyl benzoate**, which are common procedures in organic chemistry research.

Synthesis via Fischer Esterification

Ethyl benzoate is commonly synthesized by the Fischer esterification of benzoic acid with ethanol using an acid catalyst, such as concentrated sulfuric acid.[\[3\]](#)[\[15\]](#)

Objective: To synthesize **ethyl benzoate** from benzoic acid and ethanol.

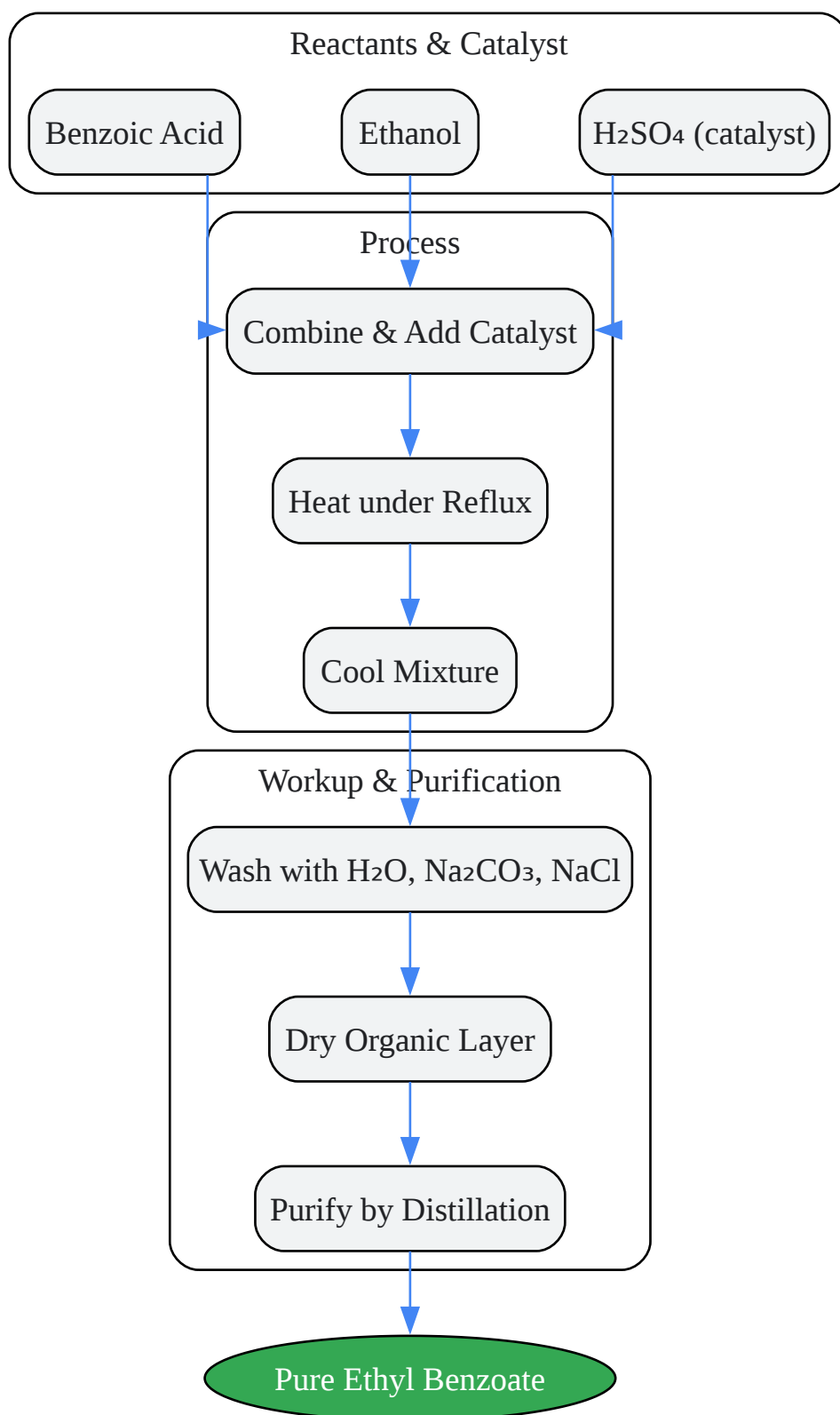
Materials:

- Benzoic acid ($C_7H_6O_2$)[\[16\]](#)
- Ethanol (95% or absolute)[\[16\]](#)
- Concentrated Sulfuric Acid (H_2SO_4)[\[16\]](#)[\[17\]](#)
- 5% Sodium Carbonate solution
- Saturated Sodium Chloride solution
- Anhydrous Calcium Chloride or Magnesium Sulfate
- Reflux apparatus, separatory funnel, distillation apparatus[\[16\]](#)

Procedure:

- In a round-bottom flask, combine benzoic acid and an excess of ethanol.[\[16\]](#)
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.[\[16\]](#)[\[17\]](#)
- Add boiling chips and assemble the reflux apparatus.[\[16\]](#)
- Heat the mixture to reflux for 1-3 hours to drive the reaction to completion.[\[16\]](#)
- After cooling, transfer the reaction mixture to a separatory funnel.
- Wash the mixture sequentially with cold water, 5% sodium carbonate solution (to neutralize the acid catalyst and unreacted benzoic acid), and finally with a saturated sodium chloride solution (to reduce the solubility of the ester in the aqueous layer).

- Separate the organic layer (**ethyl benzoate**) and dry it over an anhydrous drying agent like CaCl_2 or MgSO_4 .^[16]
- Filter to remove the drying agent and purify the crude **ethyl benzoate** by distillation. Collect the fraction boiling at approximately 212 °C.^[8]



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Caption: Workflow for the synthesis of **ethyl benzoate** via Fischer esterification.

Hydrolysis of Ethyl Benzoate

The hydrolysis of an ester is the reverse of esterification. Base-promoted hydrolysis (saponification) is often preferred as it is irreversible.

Objective: To hydrolyze **ethyl benzoate** to benzoic acid.

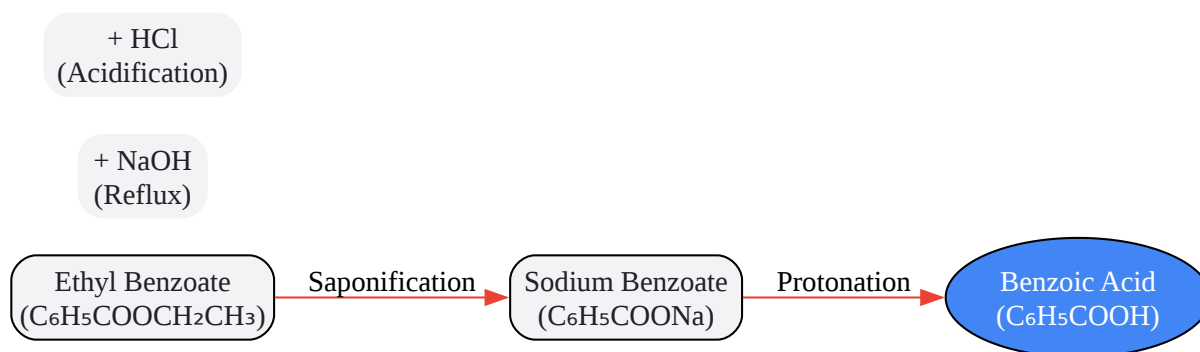
Materials:

- **Ethyl benzoate** ($C_9H_{10}O_2$)[[18](#)]
- 2 M Sodium Hydroxide (NaOH) solution[[18](#)]
- 5 M Hydrochloric Acid (HCl) solution[[18](#)]
- Heating mantle, reflux condenser, Buchner funnel[[18](#)]
- Litmus or pH paper[[18](#)]

Procedure:

- Place **ethyl benzoate** and a 2 M sodium hydroxide solution into a round-bottom flask with a few anti-bumping granules.[[18](#)]
- Set up the apparatus for heating under reflux and heat the mixture until all the oily ester droplets have disappeared, indicating the completion of hydrolysis (typically 45-60 minutes). [[18](#)]
- Cool the reaction mixture to room temperature. The solution now contains sodium benzoate and ethanol.[[19](#)]
- Slowly add 5 M hydrochloric acid while stirring until the solution is acidic (test with litmus or pH paper). A white precipitate of benzoic acid will form.[[18](#)]
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the benzoic acid crystals by vacuum filtration using a Buchner funnel.[[18](#)]
- Wash the crystals with a small amount of cold water.

- The crude benzoic acid can be purified further by recrystallization from hot water.[18]



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Caption: Reaction pathway for the base-promoted hydrolysis of **ethyl benzoate**.

Applications in Research

Ethyl benzoate's distinct properties lend it to several research applications:

- Flavor and Fragrance Chemistry:** It is used as a standard or reference compound in the analysis of food flavors and essential oils due to its pleasant, fruity scent.[2]
- Organic Synthesis:** It serves as a solvent for various nonpolar compounds and as a starting material or intermediate in the synthesis of more complex molecules.[4][5] Its ester functional group can undergo transesterification to produce other benzoate esters or can be reduced to form benzyl alcohol.[20]
- Entomology:** **Ethyl benzoate** is studied as an attractant for certain species of insects, such as orchid bees.

Safety and Handling

While generally considered to have low toxicity, proper handling of **ethyl benzoate** is essential in a laboratory setting.[4][10]

- Hazards: Combustible liquid.[10][11] May be harmful if swallowed or inhaled and may cause skin and eye irritation.[21][22] It is also considered toxic to aquatic life.[21][22]
- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.[11] Ensure adequate ventilation or work in a fume hood.[10]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [10][23] Keep containers tightly closed.[10]
- Spill & Disposal: Absorb spills with an inert material and dispose of as hazardous waste.[22] Prevent entry into drains and waterways.[21]

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